

# Ethyl 10(E)-heptadecenoate molecular weight and formula

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## Compound of Interest

Compound Name: *Ethyl 10(E)-heptadecenoate*

Cat. No.: B15552567

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## An In-depth Technical Guide to **Ethyl 10(E)-heptadecenoate**

This guide provides essential physicochemical data for **Ethyl 10(E)-heptadecenoate**, a compound of interest to researchers and professionals in the fields of biochemistry and drug development. The information is presented in a clear, structured format to facilitate easy reference and comparison.

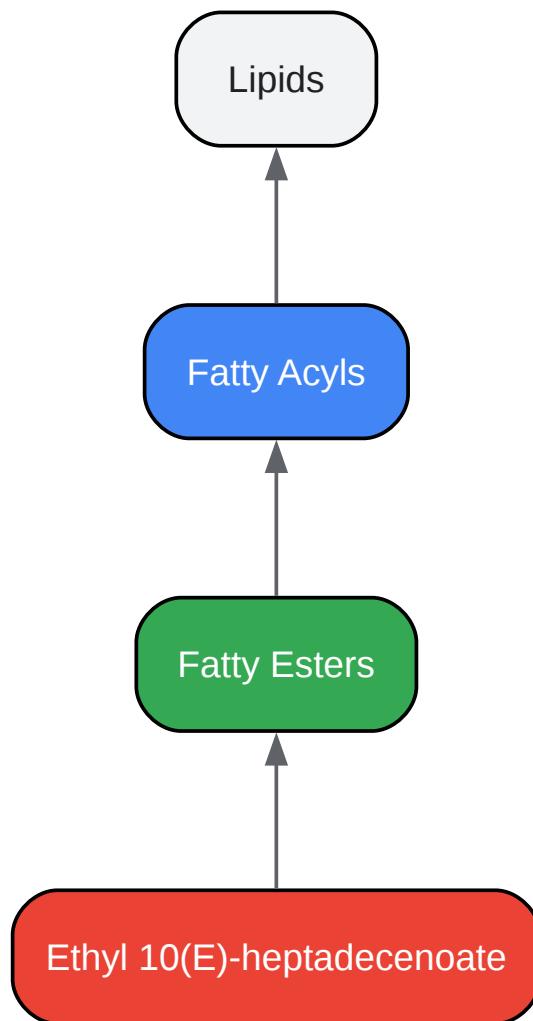
## Physicochemical Properties

**Ethyl 10(E)-heptadecenoate** is an ester form of a monounsaturated fatty acid. Its fundamental molecular properties are summarized below.

Property	Value	Citation
Molecular Formula	C <sub>19</sub> H <sub>36</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	296.49 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	Ethyl (E)-heptadec-10-enoate	
Synonyms	Ethyl trans-10-heptadecenoate	<a href="#">[1]</a>
CAS Number	150324-17-7	<a href="#">[1]</a> <a href="#">[3]</a>

## Chemical Structure and Classification

To visualize the classification of **Ethyl 10(E)-heptadecenoate**, the following diagram illustrates its position within the broader family of lipids.

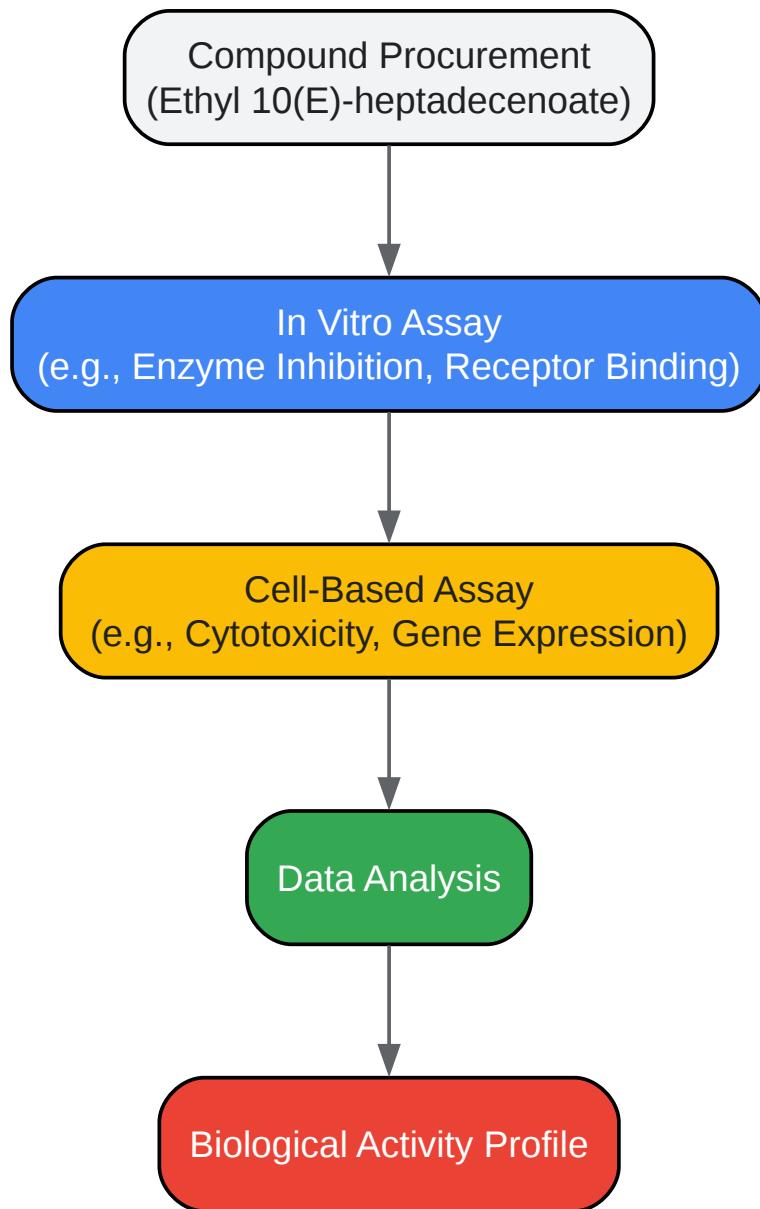


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Caption: Hierarchical classification of **Ethyl 10(E)-heptadecenoate**.

## Experimental Data and Protocols

Currently, detailed experimental protocols and signaling pathway information for **Ethyl 10(E)-heptadecenoate** are not widely available in public databases. Researchers interested in the biological activity of this compound may consider the following general experimental workflow for its characterization.



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Caption: A general workflow for characterizing a novel lipid ester.

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## References

- 1. larodan.com [larodan.com]
- 2. larodan.com [larodan.com]
- 3. medchemexpress.com [medchemexpress.com]
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